

# quantitative comparison of 3,3-Diethylhexane and 2,2,4-trimethylpentane

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## Compound of Interest

Compound Name: 3,3-Diethylhexane

Cat. No.: B12640707

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A Quantitative Comparison of **3,3-Diethylhexane** and 2,2,4-trimethylpentane for Researchers and Drug Development Professionals

In the realm of chemical research and development, particularly in fields requiring precise solvent properties or reference standards, a thorough understanding of the compounds in use is paramount. This guide provides a detailed quantitative comparison of two isomers of octane and decane, 2,2,4-trimethylpentane (also known as isooctane) and **3,3-diethylhexane**, respectively. While both are alkanes, their structural differences lead to distinct physicochemical properties that can significantly impact their application.

## Physicochemical Properties

A summary of the key quantitative data for **3,3-Diethylhexane** and 2,2,4-trimethylpentane is presented below. These properties are critical for applications ranging from reaction solvents to standards in analytical chemistry.

Property	3,3-Diethylhexane	2,2,4-trimethylpentane (Isooctane)
Molecular Formula	C <sub>10</sub> H <sub>22</sub>	C <sub>8</sub> H <sub>18</sub>
Molecular Weight	142.28 g/mol <a href="#">[1]</a> <a href="#">[2]</a>	114.23 g/mol <a href="#">[3]</a>
Boiling Point	166.2-167.6 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	98-99.3 °C <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Melting Point	-53.99 °C <a href="#">[1]</a> <a href="#">[5]</a>	-107.4 °C <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[13]</a>
Density	0.734 - 0.757 g/mL at 20-25 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>	0.692 g/mL at 20-25 °C <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Flash Point	47 °C <a href="#">[1]</a> <a href="#">[2]</a>	-12 °C <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[15]</a>
Refractive Index	1.413 - 1.4235 at 20 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>	1.391 at 20 °C <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Vapor Pressure	2.22 mmHg at 25 °C <a href="#">[1]</a> <a href="#">[2]</a>	41 - 49.3 mmHg at 21-25 °C <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[14]</a>
Viscosity	Data not readily available in initial search	0.50 cP at 20 °C <a href="#">[8]</a>
Research Octane Number (RON)	Not typically used as a reference fuel	100 (by definition) <a href="#">[7]</a>

## Experimental Protocols

The accurate determination of the physicochemical properties listed above relies on standardized experimental protocols. Below are methodologies for key parameters.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method is distillation.

Protocol:

- A sample of the compound is placed in a distillation flask.

- The flask is heated, and a thermometer is positioned to measure the temperature of the vapor that distills.
- The boiling point is recorded as the temperature at which the liquid and vapor phases are in equilibrium under a given pressure, typically atmospheric pressure.

## Measurement of Density

Density, the mass per unit volume, is a fundamental property. For volatile liquids, care must be taken to minimize evaporation.

Protocol:

- A calibrated pycnometer (a flask with a precise volume) is weighed empty.
- The pycnometer is filled with the liquid, ensuring no air bubbles are present.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The measurement should be performed at a constant, recorded temperature.

## Determination of Octane Rating

The octane rating of a fuel is a measure of its resistance to knocking or detonation during combustion. The Research Octane Number (RON) and Motor Octane Number (MON) are determined using a standardized single-cylinder engine. 2,2,4-trimethylpentane is the primary reference fuel with an octane rating of 100.[7]

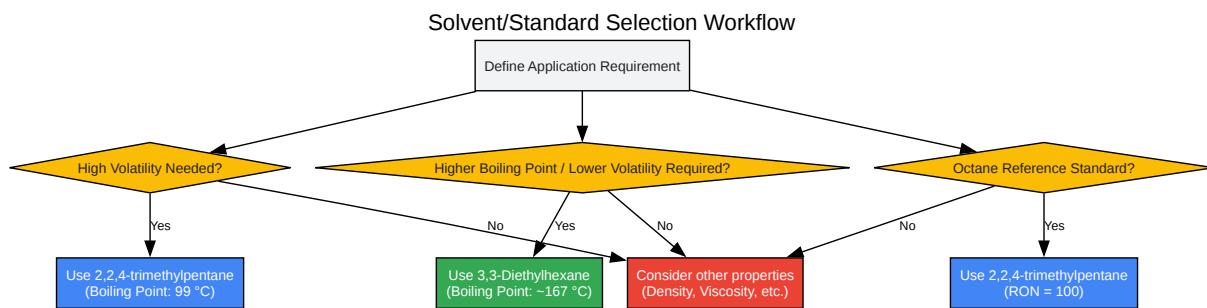
Protocol (ASTM D2699 for RON):

- The test is conducted using a Cooperative Fuel Research (CFR) engine with a variable compression ratio.[16]
- The engine is operated under standardized "Research" conditions (600 RPM).[16]
- The knock intensity of the sample fuel is compared to that of primary reference fuel blends (mixtures of isoctane and n-heptane).[17]

- The Research Octane Number is the percentage by volume of isooctane in the primary reference fuel blend that exactly matches the knock intensity of the sample fuel.[17]

## Application-Based Selection Workflow

The choice between **3,3-Diethylhexane** and 2,2,4-trimethylpentane will largely depend on the specific application. The following diagram illustrates a simplified decision-making workflow.



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## References

- 1. [guidechem.com](http://guidechem.com) [guidechem.com]
- 2. 3,3-diethylhexane | 17302-02-2 [[chemnet.com](http://chemnet.com)]
- 3. 2,2,4-Trimethylpentane - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 4. 3,3-diethylhexane [[stenutz.eu](http://stenutz.eu)]
- 5. 3,3-Diethylhexane. | 17302-02-2 [[chemicalbook.com](http://chemicalbook.com)]

- 6. 3,3-diethylhexane [chemister.ru]
- 7. 2,2,4-Trimethylpentane - Sciencemadness Wiki [sciemadness.org]
- 8. 2,2,4-trimethylpentane [stenutz.eu]
- 9. 2,2,4-Trimethylpentane | 540-84-1 [chemicalbook.com]
- 10. 2,2,4-トリメチルペンタン anhydrous, 99.8% | Sigma-Aldrich [sigmaaldrich.com]
- 11. 2,2,4-Trimethylpentane CAS#: 540-84-1 [m.chemicalbook.com]
- 12. 2,2,4-Trimethylpentane | 540-84-1 [chemnet.com]
- 13. chemicalpoint.eu [chemicalpoint.eu]
- 14. 2,2,4-Trimethylpentane | C8H18 | CID 10907 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. 540-84-1 CAS | 2,2,4-TRIMETHYL PENTANE 'DRY' | Dry Solvents | Article No. 00353 [lobachemie.com]
- 16. ASTM D2699 - eralytics [eralytics.com]
- 17. store.astm.org [store.astm.org]
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